

The Solubility of Cedrenol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Cedrenol

Cat. No.: B1261940

[Get Quote](#)

Farncombe, UK – In the intricate world of drug discovery and development, understanding the physicochemical properties of bioactive compounds is paramount. **Cedrenol**, a sesquiterpenoid alcohol derived from cedarwood oil, has garnered interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of the solubility of **cedrenol** in various organic solvents, offering valuable data for researchers, scientists, and professionals in drug development.

Summary of Cedrenol Solubility

Precise quantitative solubility data for **cedrenol** in a wide range of organic solvents is not extensively documented in publicly available literature. However, data for the closely related and often co-occurring sesquiterpene alcohol, cedrol, provides a strong proxy for understanding **cedrenol**'s solubility characteristics. The following table summarizes the available quantitative and qualitative solubility data for cedrol, which is expected to exhibit similar behavior to **cedrenol** due to their structural similarities.

Organic Solvent	Temperature (°C)	Solubility	Unit	Citation
Dimethyl Sulfoxide (DMSO)	Not Specified	10	mg/mL	[1][2][3]
Dimethyl Sulfoxide (DMSO)	25	44	mg/mL	[4]
Dimethyl Sulfoxide (DMSO)	Not Specified	110	mg/mL	[5][6]
95% Ethanol	Not Specified	~8.3	g/100mL	[7]
Ethanol	Not Specified	>1	mg/mL	[8]
Acetone	Not Specified	Soluble	-	[9]
Chloroform	Not Specified	Soluble	-	
Benzyl Benzoate	Not Specified	Soluble	-	
Mineral Oil	Not Specified	Slightly Soluble	-	
Glycol	Not Specified	Slightly Soluble	-	
Hexane	Not Specified	Soluble	-	[10]
Ethyl Acetate	Not Specified	Soluble	-	[11][12]

Note: The solubility of cedrol in 95% ethanol was reported as "soluble in 11 parts of 95% alcohol"[7]. Assuming the density of 95% ethanol is approximately 0.81 g/mL, this corresponds to a solubility of approximately 8.3 g/100mL. One study noted that cedrol was not soluble in ethanol at a concentration of 2.5 mg/mL, suggesting that while soluble, it may not be highly soluble under all conditions[8].

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a poorly water-soluble solid compound like **cedrenol** in an organic solvent, based on the established shake-flask method. This method is considered the gold standard for equilibrium solubility measurements.

Objective: To determine the equilibrium solubility of **cedrenol** in a given organic solvent at a specified temperature.

Materials:

- **Cedrenol** (solid, high purity)
- Selected organic solvent (analytical grade)
- Glass vials with screw caps
- Analytical balance
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Evaporative Light Scattering Detector) or a Gas Chromatography-Mass Spectrometry (GC-MS) system.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **cedrenol** and add it to a glass vial.
 - Add a known volume of the selected organic solvent to the vial. The amount of **cedrenol** should be sufficient to ensure that a solid phase remains after equilibrium is reached.
 - Securely cap the vial to prevent solvent evaporation.

- Place the vial in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic checks (e.g., at 24, 48, and 72 hours) to ensure the concentration in the solution has stabilized.
- Sample Collection and Preparation:
 - Once equilibrium is established, allow the vial to stand undisturbed in the constant temperature bath for at least 24 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved microparticles. The filter material should be compatible with the organic solvent used.
- Quantification of Solute Concentration:
 - Prepare a series of standard solutions of **cedrenol** of known concentrations in the same organic solvent.
 - Analyze the filtered supernatant and the standard solutions using a validated analytical method (e.g., HPLC or GC-MS).
 - Construct a calibration curve from the analysis of the standard solutions.
 - Determine the concentration of **cedrenol** in the filtered supernatant by interpolating its analytical response on the calibration curve.
- Data Reporting:
 - Express the solubility as a concentration (e.g., mg/mL, g/100mL, or molarity) at the specified temperature.
 - Report the mean and standard deviation of at least three replicate experiments.

Visualizations

The following diagrams illustrate key processes related to **cedrenol**.

Caption: Experimental workflow for determining **cedrenol** solubility.

Caption: Extraction and purification of **cedrenol** from cedarwood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cedrol | 77-53-2 [chemicalbook.com]
- 2. Cedrol CAS 77-53-2 - Cedrol and 77-53-2 [megawidechem.en.made-in-china.com]
- 3. 77-53-2 CAS MSDS (Cedrol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. selleckchem.com [selleckchem.com]
- 5. glpbio.com [glpbio.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Cedrol | 77-53-2 [chemicalbook.com]
- 8. meridian.allenpress.com [meridian.allenpress.com]
- 9. biorxiv.org [biorxiv.org]
- 10. juniper.oregonstate.edu [juniper.oregonstate.edu]
- 11. researchgate.net [researchgate.net]
- 12. for.nchu.edu.tw [for.nchu.edu.tw]
- To cite this document: BenchChem. [The Solubility of Cedrenol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1261940#solubility-of-cedrenol-in-different-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com